

2-(Chloromethyl)-8-methoxyimidazo[1,2-a]pyridine: Technical Reference Guide[1]

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Compound of Interest

Compound Name: 2-(Chloromethyl)-8-methoxyimidazo[1,2-a]pyridine

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Executive Summary

2-(chloromethyl)-8-methoxyimidazo[1,2-a]pyridine is a specialized heterocyclic building block utilized primarily in the development of Potassium-Competitive Acid Blockers (P-CABs) and kinase inhibitors.[1] It serves as a critical intermediate for introducing the imidazo[1,2-a]pyridine pharmacophore—a privileged scaffold known for its bioisosteric relationship to indoles and purines.[1]

The presence of the 8-methoxy group distinguishes this derivative from the generic core, offering specific modulation of basicity (

), lipophilicity, and metabolic stability.[1] The 2-chloromethyl moiety acts as a highly reactive electrophilic handle, enabling rapid diversification via nucleophilic substitution (

).[1]

Chemical Profile & Electronic Properties[1]

Structural Identity[1][2]

- IUPAC Name: **2-(chloromethyl)-8-methoxyimidazo[1,2-a]pyridine**[1]

- CAS Registry Number: 100340-88-1 (Generic core reference); Specific derivative often referenced in patent literature for P-CABs.[1]

- Molecular Formula:

[1]

- Molecular Weight: 196.63 g/mol [1]

Physicochemical Data (Calculated)

Property	Value	Significance in Drug Design
cLogP	~1.8 - 2.1	Moderate lipophilicity; favorable for CNS and membrane penetration.[1]
TPSA	~35 Å ²	Good oral bioavailability profile (<140 Å ²).[1]
H-Bond Acceptors	3 (N1, N4, O)	Key interaction points for H+/K+ ATPase binding sites.[1]
H-Bond Donors	0	Requires derivatization (e.g., amination) to add donor capacity.[1]
pKa (Conj. Acid)	~5.5 - 6.0	The 8-OMe group is electron-donating, slightly increasing basicity at N1 compared to the unsubstituted core (~5.4).[1]

Electronic Effects of Substituents[1]

- 8-Methoxy Group (+M Effect): The methoxy group at position 8 exerts a positive mesomeric effect.[1] This increases electron density within the pyridine ring, making the N1 nitrogen more basic.[1] In P-CAB design, this basicity is crucial for the protonation-dependent binding mechanism in the acidic canaliculi of parietal cells.[1]

- 2-Chloromethyl Group (-I Effect): The chloromethyl group is an electron-withdrawing alkylating handle.^[1] It is activated for nucleophilic attack but deactivates the imidazole ring slightly toward electrophilic substitution at C3 compared to a methyl group.^[1]

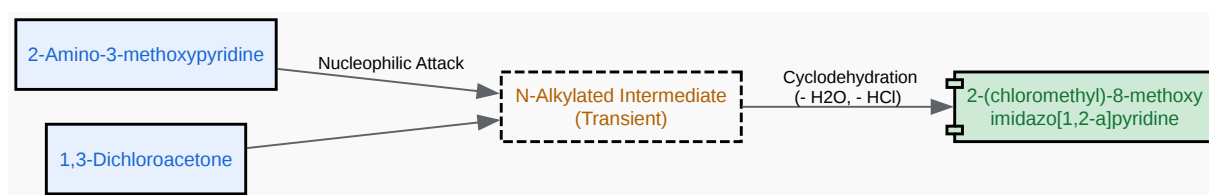
Synthesis Protocol

The synthesis of **2-(chloromethyl)-8-methoxyimidazo[1,2-a]pyridine** is achieved via a condensation cyclization (Hantzsch-type) between a 2-aminopyridine derivative and an

-haloketone.^[1]

Reaction Pathway

Reagents: 2-amino-3-methoxypyridine + 1,3-dichloroacetone.^[1] Solvent: Ethanol or DME (Dimethoxyethane).^[1] Conditions: Reflux (60–80°C), 4–12 hours.^[1]



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Figure 1: Condensation pathway for the synthesis of the target scaffold.^{[1][2][3][4][5]}

Detailed Methodology

- Preparation: Dissolve 2-amino-3-methoxypyridine (1.0 eq) in ethanol (10 mL/g).
- Addition: Add 1,3-dichloroacetone (1.1 eq) dropwise at room temperature. Note: 1,3-dichloroacetone is a potent lachrymator; handle in a fume hood.^[1]
- Cyclization: Heat the mixture to reflux for 6–8 hours. The solution typically darkens.
- Work-up:
 - Cool reaction to room temperature.^{[1][4]}

- Concentrate under reduced pressure to remove bulk solvent.[\[1\]](#)
- Neutralize the residue with saturated solution (pH ~8).[\[1\]](#)
- Extract with Ethyl Acetate (3x).[\[1\]](#)
- Purification: The crude product is often a brown solid.[\[1\]](#) Purify via flash column chromatography (SiO₂, Hexane:EtOAc gradient) or recrystallization from Ethanol/Ether.[\[1\]](#)
- Expected Yield: 45–65%.

Reactivity & Transformations

This molecule possesses two distinct reactivity centers: the electrophilic alkyl chloride (C2) and the nucleophilic aromatic ring (C3).[\[1\]](#)

Nucleophilic Substitution () at C2

The chloromethyl group is a "warhead" for rapid library generation.[\[1\]](#)

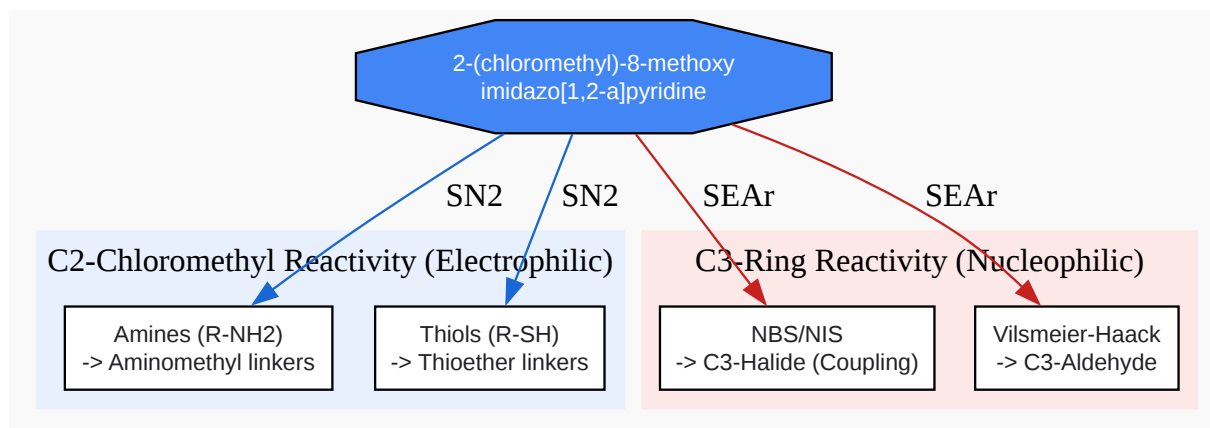
- Amination: Reaction with primary/secondary amines (, MeCN, 60°C) yields 2-(aminomethyl) derivatives.[\[1\]](#) This is the primary route to P-CAB analogs (e.g., coupling with tetrahydroisoquinolines).[\[1\]](#)
- Etherification: Reaction with phenols or alkoxides (, DMF) yields ether-linked congeners.[\[1\]](#)
- Thioetherification: Reaction with thiols yields sulfide linkers.[\[1\]](#)

Electrophilic Aromatic Substitution () at C3

The C3 position is the most electron-rich site on the ring.[\[1\]](#)

- Formylation: Vilsmeier-Haack reaction () introduces a C3-aldehyde.[\[1\]](#)

- Halogenation: reaction with NIS or NBS introduces Iodine or Bromine at C3, enabling Suzuki/Sonogashira coupling for further extension.[1]



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Figure 2: Divergent reactivity profile allowing orthogonal functionalization.[1]

Medicinal Chemistry Applications

Potassium-Competitive Acid Blockers (P-CABs)

The imidazo[1,2-a]pyridine scaffold is the core pharmacophore for reversible H⁺/K⁺ ATPase inhibitors.[1]

- Mechanism: These compounds bind ionically to the protonated pump in the gastric lumen.[1]
- Role of 8-OMe: The 8-methoxy group serves two functions:
 - Steric/Conformational Control: It forces the substituent at N1 (if quaternized) or the overall ring orientation into a specific conformation within the binding pocket.[1]
 - Metabolic Blocking: It blocks the C8 position from oxidative metabolism (hydroxylation), potentially extending half-life compared to the unsubstituted analog.[1]
- Reference Compound: This scaffold is structurally related to Sch 28080 (which contains an 8-benzyloxy group) and Soraprazan.[1]

Kinase Inhibition

Derivatives of this core have shown activity against PI3K and other kinases.^[1] The C3 position is typically arylated to access the ATP-binding pocket, while the C2-chloromethyl group is converted into a solubilizing tail.^[1]

Safety & Handling

- Hazard Classification:
 - Acute Toxicity (Oral): H302 (Harmful if swallowed).^[1]
 - Skin/Eye Irritation: H315/H319 (Causes skin and serious eye irritation).^[1]
 - Specific Target Organ Toxicity: H335 (May cause respiratory irritation).^[1]
- Alkylating Potential: As a primary alkyl chloride, this compound is a potential alkylating agent.^[1] It should be handled with gloves, goggles, and in a well-ventilated fume hood to prevent DNA interaction or sensitization.^[1]
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Moisture sensitive (hydrolysis of the alkyl chloride to alcohol may occur over prolonged exposure to humidity).^[1]

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 - Tocris Bioscience.^{[1][6]} "SCH 28080: H⁺,K⁺-ATPase inhibitor."^{[1][6]}
- Safety Data (2-Chloromethyl-imidazo[1,2-a]pyridine)
 - PubChem.^[1] "2-Chloromethyl-imidazo(1,2-A)pyridine | C₈H₇ClN₂."^[1]

- [\[Link\]](#)^[1]
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